

Part 1: Technical Passport & Physicochemical Profile

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Compound of Interest

Compound Name: 2,6-Dichloro-3,5-dimethylpyridine

CAS No.: 125849-95-8

Cat. No.: B14140084

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2,6-Dichloro-3,5-dimethylpyridine is a highly specialized heterocyclic building block. Unlike its unmethylated parent (2,6-dichloropyridine), the presence of methyl groups at the 3 and 5 positions introduces significant steric and electronic modulation, altering its reactivity profile in nucleophilic aromatic substitution (

) and metal-catalyzed cross-coupling reactions.

Identity & Core Properties

Property	Specification
CAS Number	125849-95-8
IUPAC Name	2,6-dichloro-3,5-dimethylpyridine
Synonyms	2,6-Dichloro-3,5-lutidine
Molecular Formula	
Molecular Weight	176.04 g/mol
Appearance	White to off-white crystalline solid
Solubility	Soluble in DCM, EtOAc, DMSO; sparingly soluble in water
Acidity ()	Weakly basic (Pyridine N lone pair is sterically hindered)

Part 2: Synthetic Architecture

The synthesis of **2,6-dichloro-3,5-dimethylpyridine** is rarely achieved via direct chlorination of 3,5-lutidine due to the lack of regiocontrol (radical chlorination attacks the methyl groups). The industry-standard protocol relies on the Deoxychlorination of 3,5-dimethyl-2,6-dihydroxypyridine.

Mechanism & Protocol

The transformation utilizes Phosphoryl chloride (

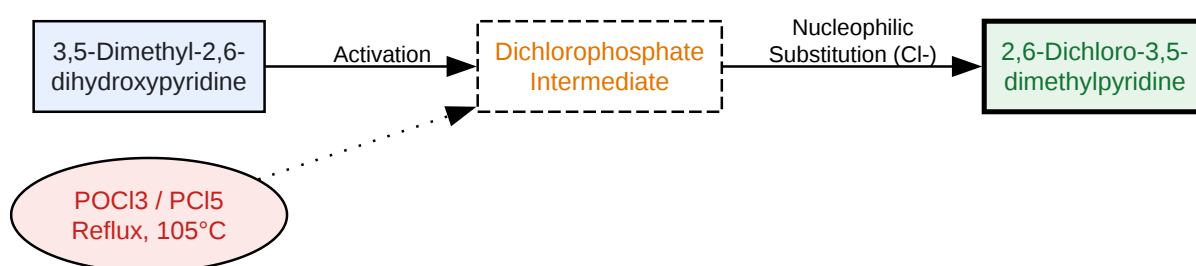
) as both the solvent and chlorinating agent.^[5] The reaction proceeds through the activation of the tautomeric pyridone oxygens into dichlorophosphate leaving groups, followed by nucleophilic attack by chloride ions.

Step-by-Step Protocol:

- **Precursor Preparation:** 3,5-dimethyl-2,6-dihydroxypyridine is synthesized via the condensation of diethyl methylmalonate with urea or a similar cyclization strategy.

- Chlorination Setup: Charge a round-bottom flask with 3,5-dimethyl-2,6-dihydroxypyridine (1.0 eq).
- Reagent Addition: Add (excess, typically 5-10 eq) carefully. Note: (1.0 eq) is often added to accelerate the reaction.
- Thermal Activation: Reflux the mixture (approx. 105°C) for 4–6 hours until gas evolution () ceases.
- Quenching (Critical): Cool to room temperature. Pour the reaction mixture slowly onto crushed ice/water with vigorous stirring to hydrolyze excess . Exothermic hazard.
- Isolation: Extract with Dichloromethane (DCM). Wash organic layer with saturated to remove phosphoric acid byproducts. Dry over and concentrate.

Synthesis Workflow Diagram



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Figure 1: Deoxychlorination pathway converting the dihydroxy precursor to the dichloro target.

Part 3: Reactivity & Chemo-selectivity Profile[6][7]

The core value of **2,6-dichloro-3,5-dimethylpyridine** lies in its regio-controlled reactivity. The molecule possesses

symmetry, making the two chlorine atoms equivalent initially. However, once the first substitution occurs, the symmetry breaks.

Nucleophilic Aromatic Substitution ()

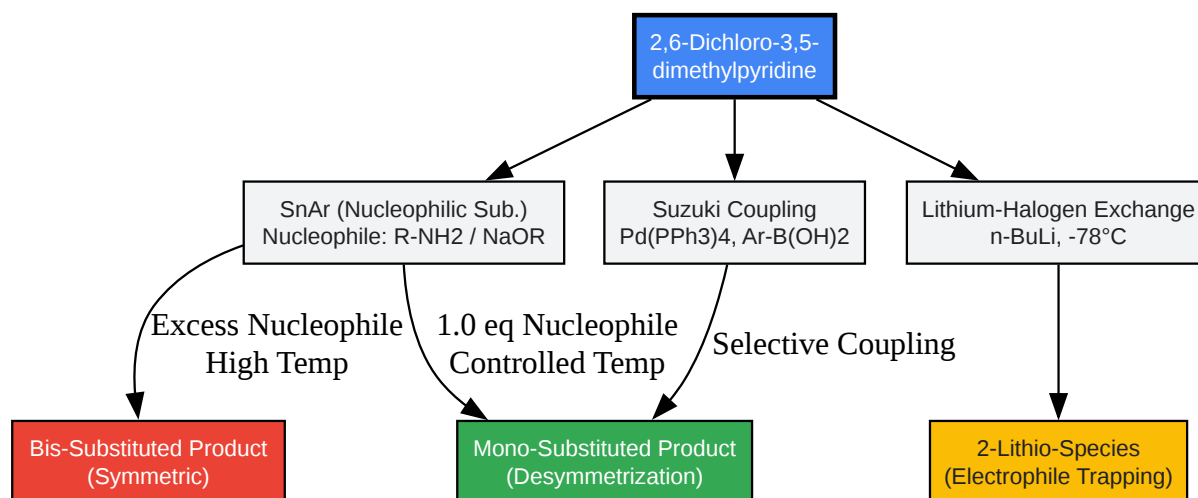
The 3,5-methyl groups exert a steric braking effect on the adjacent 2,6-positions.

- Mono-Substitution: Achieving mono-substitution is easier than with unsubstituted 2,6-dichloropyridine. The steric bulk hinders the approach of a second nucleophile after the first substitution, allowing for the isolation of non-symmetric 2-functionalized-6-chloropyridines.
- Nucleophiles: Alkoxides (), Thiulates (), and Amines ().

Metal-Catalyzed Cross-Coupling

- Suzuki-Miyaura: Coupling with arylboronic acids occurs at the 2-position.
- Buchwald-Hartwig: Amination is viable but requires bulky phosphine ligands (e.g., Xantphos, BINAP) to overcome the ortho-methyl steric hindrance.

Reactivity Logic Diagram



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Figure 2: Divergent reactivity pathways driven by stoichiometry and catalyst choice.

Part 4: Handling & Safety Protocols

This compound is a halogenated pyridine and must be handled as a hazardous chemical.

- Hazards:
 - Acute Toxicity: Harmful if swallowed or inhaled.
 - Irritation: Causes skin and serious eye irritation (H315, H319).
 - Target Organs: Respiratory system (H335).
- Storage: Store in a cool, dry place under inert atmosphere (Argon/Nitrogen). Moisture sensitive (hydrolysis of C-Cl bond is slow but possible over long periods).
- Waste Disposal: Must be disposed of as halogenated organic waste. Do not mix with strong oxidizers or acids.

References

- Sigma-Aldrich.**2,6-Dichloro-3,5-dimethylpyridine** Product Sheet. CAS 125849-95-8.[1][2][3][4][6] [Link](#)
- National Center for Biotechnology Information (2025).PubChem Compound Summary for CID 16989, 2,6-Dichloropyridine (Analogous Reactivity Data). [Link](#)
- Spivey, A. C., & Arseniyadis, S. (2004).Nucleophilic Aromatic Substitution of Chloropyridines. Angewandte Chemie International Edition. (General mechanism reference).
- ChemScene.2,5-Dichloro-3,6-dimethylpyridine (Isomer Comparison). [Link](#)
- BenchChem.Synthesis of Chlorinated Pyridines via POCl₃ Deoxychlorination. [Link](#)

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Sources

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